

"2-(4-Chloro-2-methylphenoxy)ethanol" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-(4-Chloro-2-methylphenoxy)ethanol

Cat. No.: B1294840

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An In-depth Technical Guide to 2-(4-Chloro-2-methylphenoxy)ethanol

This technical guide provides a comprehensive overview of the chemical **2-(4-Chloro-2-methylphenoxy)ethanol**, intended for researchers, scientists, and professionals in drug development. It consolidates critical data from various sources into a structured format, including physical and chemical properties, toxicological information, and safety protocols.

Chemical Identification and Properties

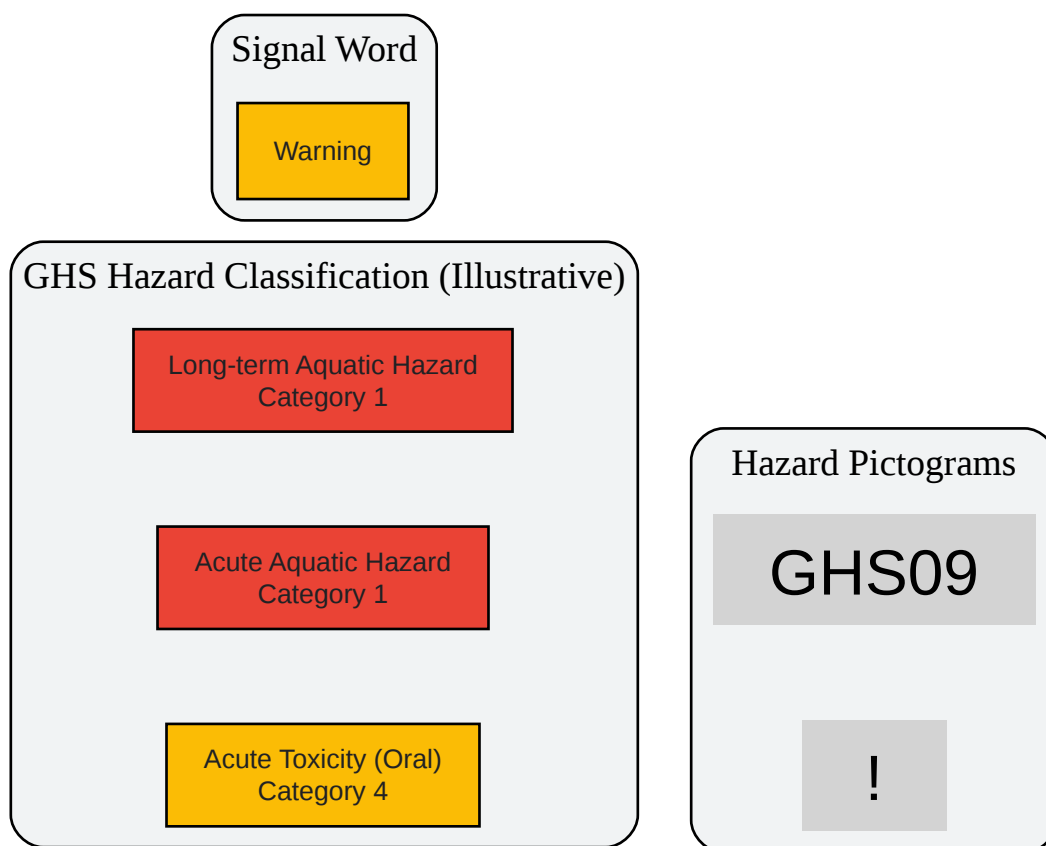
2-(4-Chloro-2-methylphenoxy)ethanol is a chemical compound with the CAS number 36220-29-8.^[1] Its molecular formula is C₉H₁₁ClO₂.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	186.64 g/mol	[1]
Exact Mass	186.045 Da	[1]
Density	1.198 g/cm ³	[1]
Boiling Point	294.5°C at 760 mmHg	[1]
Flash Point	131.9°C	[1]
Refractive Index	1.539	[1]
Topological Polar Surface Area	29.5 Å ²	[1]
XLogP3	3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	3	[1]

Hazard Identification and Classification

The hazard classification for a related compound, Ethyl 4-(4-Chloro-2-methylphenoxy)butyrate, indicates that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] While this is not the exact same molecule, it suggests that caution should be exercised when handling phenoxy-based compounds.



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GHS Hazard Pictograms and Signal Word.

Toxicological Data

Toxicological data for the closely related compound, Ethyl 4-(4-Chloro-2-methylphenoxy)butyrate, provides insight into the potential hazards.

Table 2: Acute Toxicity Data for a Related Compound

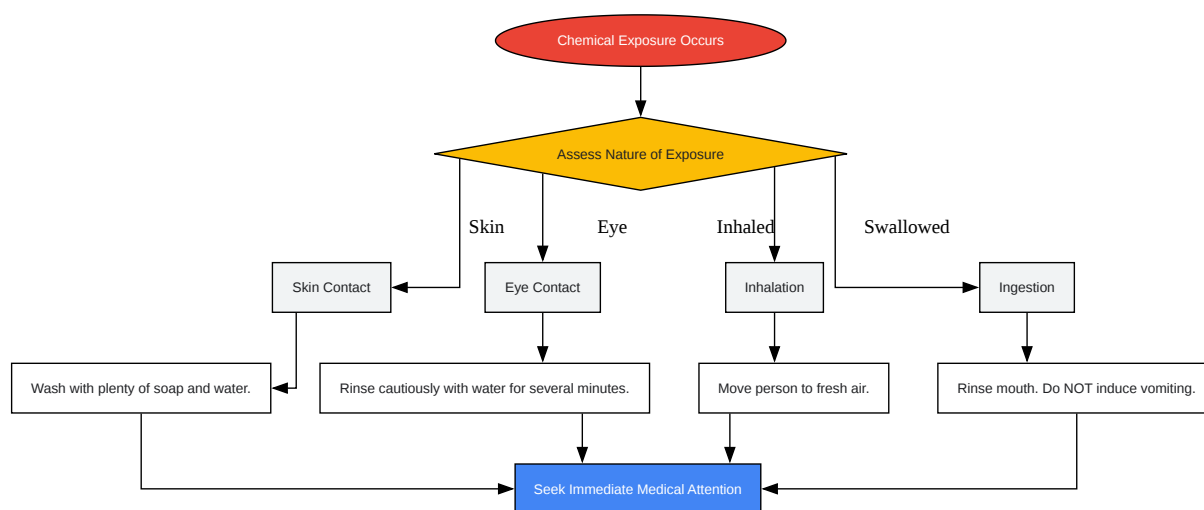
Route	Species	Test	Value	Source
Oral	Rat	LD50	1420 mg/kg	[2]
Skin	Rat	LD50	>4 g/kg	[2]
Inhalation	Rat	LC50	3000 mg/m ³	[2]
Intraperitoneal	Rat	LD50	870 mg/kg	[2]

Experimental Protocols

Detailed experimental protocols for **2-(4-Chloro-2-methylphenoxy)ethanol** are not readily available in the public domain. However, based on safety data sheets for similar chemical structures, standard laboratory procedures for handling, storage, and disposal should be followed.

First Aid Measures

A standardized workflow for first aid is crucial when handling potentially hazardous chemicals.



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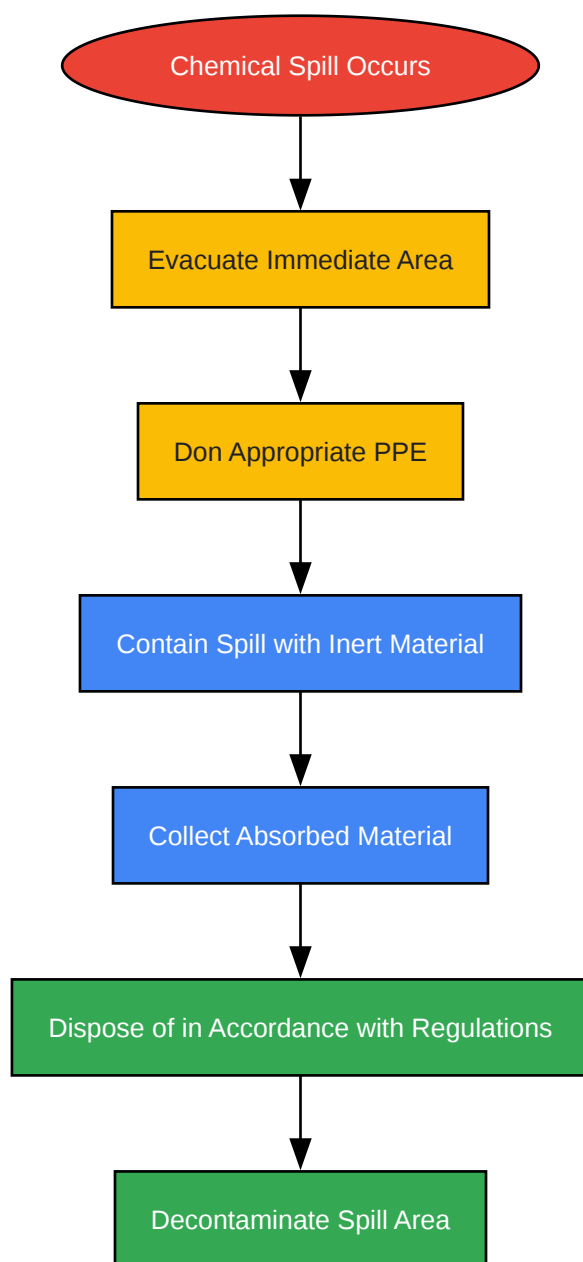
First Aid Workflow for Chemical Exposure.

Handling and Storage

- Handling: Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^[3] Ensure adequate ventilation to avoid inhalation of vapors.^[2] Avoid contact with skin, eyes, and clothing.^[2] Wash hands thoroughly after handling.^[2]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^[4]^[5] Keep away from heat, sparks, and open flames.^[4]^[5]

Spill and Disposal

In the event of a spill, a clear and logical response is necessary to ensure safety and minimize environmental contamination.



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Workflow for Chemical Spill Response.

- Spill Response: For a spill, remove all sources of ignition.[4][5] Use a non-combustible absorbent material to clean up the spill and place it in a suitable container for disposal.[6]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[2] Avoid release to the environment.[2]

Conclusion

While comprehensive data on **2-(4-Chloro-2-methylphenoxy)ethanol** is limited, the available information, supplemented with data from structurally similar compounds, allows for a foundational understanding of its properties and potential hazards. The provided tables and diagrams offer a clear and concise reference for laboratory professionals. It is imperative to handle this chemical with care, adhering to standard safety protocols to mitigate risks. Further research into the specific toxicological profile and biological effects of this compound is warranted.

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